

Technical Guide to the Physical Properties of 1-Bromohexadecane-d33

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Compound of Interest

Compound Name: 1-Bromohexadecane-d33

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical properties of **1-Bromohexadecane-d33**, a deuterated analog of 1-Bromohexadecane. This document is intended for use by professionals in research and development who require detailed information for applications such as quantitative analysis using mass spectrometry, where this compound serves as an excellent internal standard.

Core Physical Properties

1-Bromohexadecane-d33 is chemically almost identical to its non-deuterated counterpart, 1-Bromohexadecane, but its increased mass due to the substitution of hydrogen with deuterium atoms allows it to be distinguished by mass spectrometry.^[1] This property is fundamental to its application in isotope dilution mass spectrometry (IDMS), a gold standard for accurate and precise quantification.^[1]

Data Presentation: Physical Properties

The physical properties of **1-Bromohexadecane-d33** are summarized in the table below, with comparative data for the non-deuterated form.

Property	1-Bromohexadecane-d33	1-Bromohexadecane (for comparison)
Molecular Formula	CD ₃ (CD ₂) ₁₄ CD ₂ Br[1]	C ₁₆ H ₃₃ Br
Molecular Weight	338.54 g/mol [1]	305.34 g/mol [2][3]
Melting Point	16-18 °C[1]	16-18 °C[2]
Boiling Point	190 °C / 11 mmHg[1]	336 °C / 760 mmHg[4][5]
Density	1.105 g/mL at 25 °C[1]	~0.999 g/mL at 25 °C
Appearance	-	Colorless to pale yellow liquid[2][6]
Solubility	-	Insoluble in water; soluble in organic solvents[6]
Isotopic Purity	98 atom % D[1]	Not Applicable

Experimental Protocols

The following are detailed methodologies for the determination of the key physical properties of long-chain alkyl halides like **1-Bromohexadecane-d33**.

Melting Point Determination (Thiele Tube Method)

The melting point is determined as the temperature range over which the solid-to-liquid phase transition occurs.

Methodology:

- A small, finely powdered sample of the compound is packed into a capillary tube, sealed at one end.
- The capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- This assembly is placed in a Thiele tube containing a high-boiling point liquid (e.g., mineral oil).

- The side arm of the Thiele tube is gently heated, which creates a convection current providing uniform heating.^[7]
- The temperature at which the substance begins to melt (the first appearance of liquid) and the temperature at which the substance is completely liquid are recorded. This range is the melting point.^{[2][7]} For pure compounds, this range is typically narrow.

Boiling Point Determination (Thiele Tube Method)

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

Methodology:

- A small amount of the liquid sample (less than 1 mL) is placed in a small test tube (Durham tube).
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the Durham tube.
- The Durham tube is attached to a thermometer and heated in a Thiele tube.
- As the liquid is heated, air trapped in the capillary tube will be expelled, seen as a stream of bubbles.^[8]
- Heating is continued until a continuous and vigorous stream of bubbles emerges from the capillary tube.
- The heat source is then removed. The liquid will begin to cool, and the bubbling will slow down.
- The boiling point is the temperature at which the liquid is drawn up into the capillary tube.^[8]
^[9]

Density Determination

Density is the mass of a substance per unit volume.

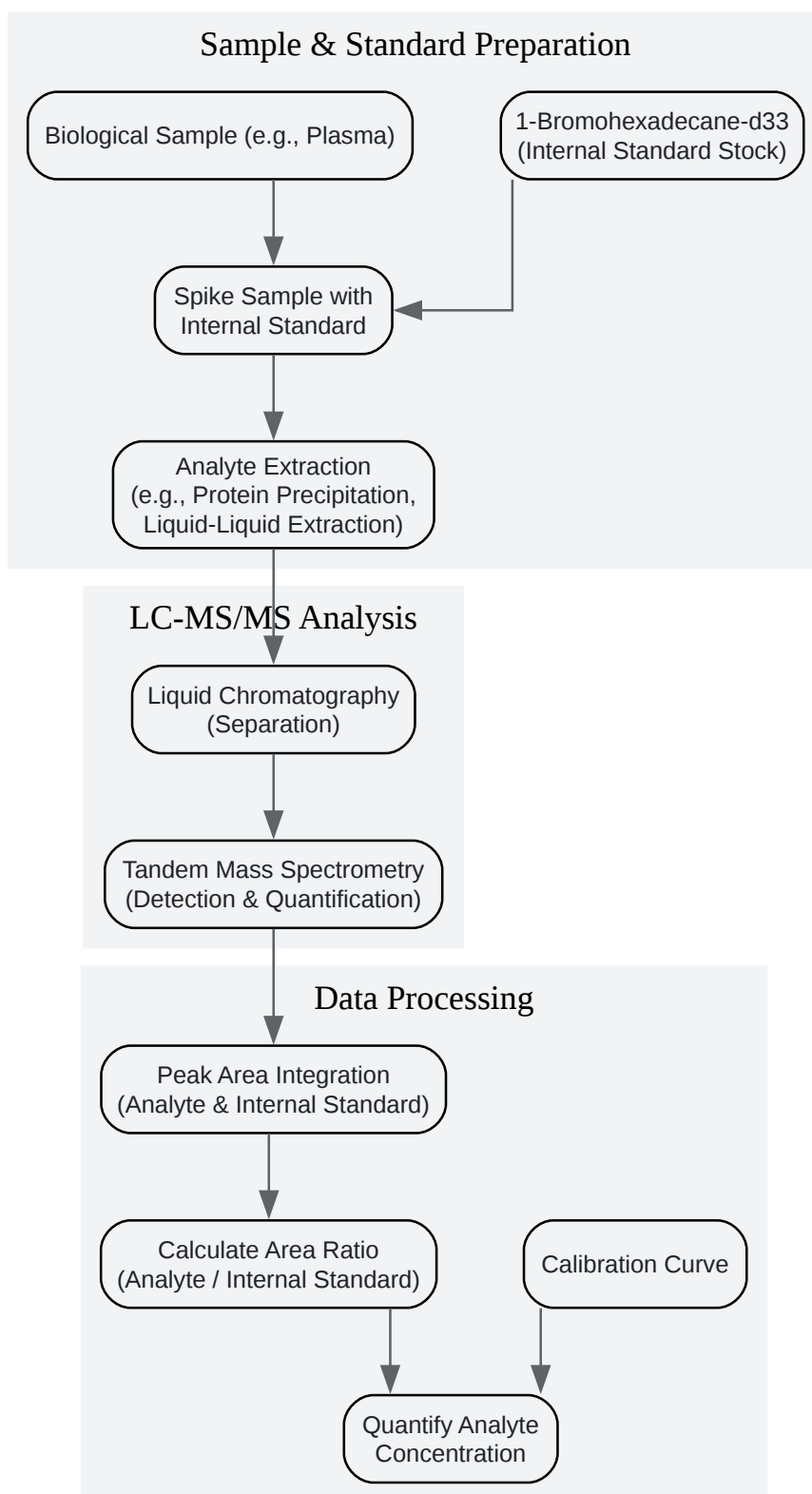
Methodology:

- An empty, dry graduated cylinder is weighed on an analytical balance.
- A known volume of the liquid (e.g., 5 mL) is carefully added to the graduated cylinder. The volume is read from the bottom of the meniscus.
- The graduated cylinder containing the liquid is reweighed.
- The mass of the liquid is determined by subtracting the mass of the empty graduated cylinder from the total mass.
- The density is calculated by dividing the mass of the liquid by its volume (Density = Mass/Volume).^{[10][11][12][13]}

Mandatory Visualization

Experimental Workflow for Quantitative Analysis

1-Bromohexadecane-d33 is primarily utilized as an internal standard in quantitative analysis by mass spectrometry. The following diagram illustrates a typical workflow for this application.



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Caption: Workflow for quantitative analysis using a deuterated internal standard.

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